

Commercial Suppliers and Technical Guide for (R)-Linezolid-d3 in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Linezolid-d3

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This guide provides a comprehensive overview of commercially available **(R)-Linezolid-d3**, a deuterated internal standard crucial for the accurate quantification of the antibiotic Linezolid in research and clinical settings. The information presented herein is intended to assist researchers in selecting appropriate reagents and implementing robust analytical methodologies.

Introduction to (R)-Linezolid-d3

(R)-Linezolid-d3 is a stable isotope-labeled version of Linezolid, an oxazolidinone antibiotic effective against a range of Gram-positive bacteria, including resistant strains like methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE). In analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) based bioanalysis, deuterated standards such as **(R)-Linezolid-d3** are indispensable. They serve as internal standards to correct for variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of quantitative assays.^{[1][2][3]} The deuterium labeling on the acetyl methyl group provides a mass shift that allows for its differentiation from the unlabeled analyte by the mass spectrometer, without significantly altering its chemical and physical properties.

Commercial Supplier Overview

A variety of life science and chemical suppliers offer **(R)-Linezolid-d3** for research purposes. The following table summarizes key technical specifications from several prominent vendors to facilitate a comparative assessment.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Enrichment/Purity	Available Quantities
Santa Cruz Biotechnology	1127120-38-0	C ₁₆ H ₁₇ D ₃ F N ₃ O ₄	340.36	Not specified	Not specified	Inquire
MedChem Express	1127120-38-0	C ₁₆ H ₁₇ D ₃ F N ₃ O ₄	340.36	≥98%	Not specified	1 mg, 5 mg, 10 mg
Nucleosyn	1127120-38-0	C ₁₆ H ₁₇ D ₃ F N ₃ O ₄	340.37	95%	98%	5 mg, 10 mg, 25 mg, bulk
BOC Sciences	1127120-38-0	C ₁₆ H ₁₇ D ₃ F N ₃ O ₄	340.36	≥98%	≥99% atom D	Not specified
Cayman Chemical	1127120-38-0	C ₁₆ H ₁₇ D ₃ F N ₃ O ₄	340.4	≥98%	>99% deuterated forms (d1-d3)	500 µg, 1 mg, 5 mg
Simson Pharma Limited	1127120-38-0	C ₁₆ H ₁₇ D ₃ F N ₃ O ₄	340.35	Not specified	Not specified	Inquire
VIVAN Life Sciences	1127120-38-0	C ₁₆ H ₁₇ D ₃ F N ₃ O ₄	340.36	Not specified	Not specified	Inquire

Experimental Protocol: Quantification of Linezolid in Human Serum using (R)-Linezolid-d3 by LC-MS/MS

The following protocol is a synthesis of established methods for the quantification of Linezolid in a biological matrix, employing **(R)-Linezolid-d3** as an internal standard.[4][5][6]

Materials and Reagents

- **(R)-Linezolid-d3** (Internal Standard, IS)
- Linezolid (Analyte)
- Acetonitrile (ACN), LC-MS grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human serum (blank)
- Calibrators and Quality Control (QC) samples

Standard and Sample Preparation

- Stock Solutions: Prepare 1 mg/mL stock solutions of Linezolid and **(R)-Linezolid-d3** in a suitable organic solvent such as methanol or DMSO.
- Working Solutions:
 - Prepare a series of Linezolid working solutions by serially diluting the stock solution with ACN/water (50:50, v/v) to create calibration standards.
 - Prepare a working solution of **(R)-Linezolid-d3** at a fixed concentration (e.g., 1 µg/mL) in ACN. This will be the protein precipitation and internal standard spiking solution.
- Sample Preparation (Protein Precipitation):
 - To 50 µL of serum sample (calibrator, QC, or unknown), add 150 µL of the **(R)-Linezolid-d3** working solution.
 - Vortex mix for 30 seconds to precipitate proteins.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.
 - Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- Liquid Chromatography:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A typical gradient would start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analyte and IS, and then return to initial conditions for column re-equilibration.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Linezolid: Precursor ion (Q1) m/z 338.2 \rightarrow Product ion (Q3) m/z 296.2.
 - **(R)-Linezolid-d3**: Precursor ion (Q1) m/z 341.2 \rightarrow Product ion (Q3) m/z 299.2.
 - Optimize instrument parameters such as declustering potential, collision energy, and source temperature for maximum signal intensity.

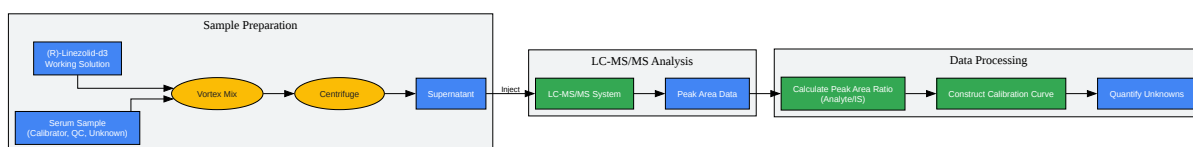
Data Analysis

- Integrate the peak areas for both Linezolid and **(R)-Linezolid-d3**.
- Calculate the peak area ratio (Linezolid / **(R)-Linezolid-d3**).

- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Linezolid in unknown samples by interpolating their peak area ratios from the calibration curve.

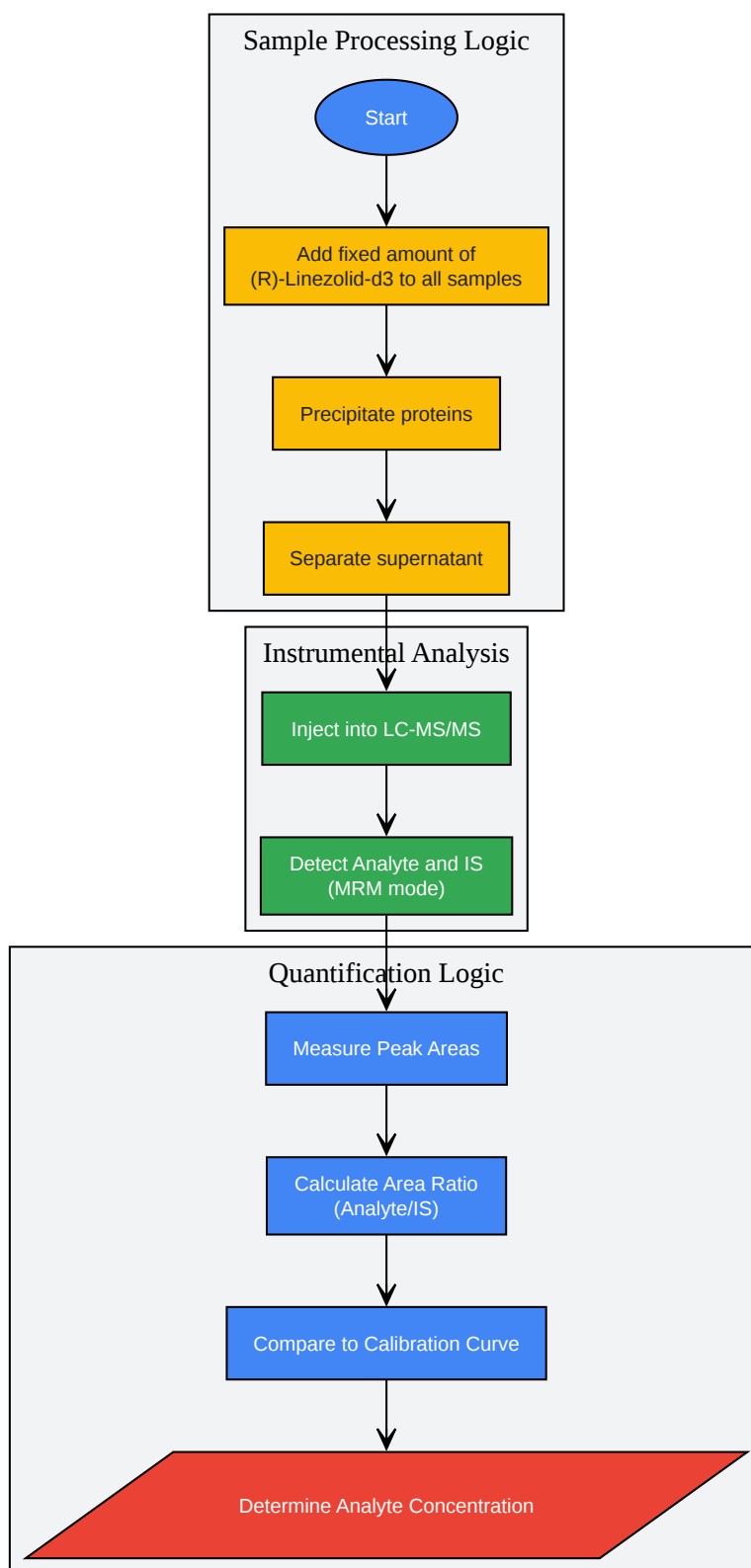
Visualizing the Experimental Workflow

The following diagrams illustrate the key processes involved in utilizing **(R)-Linezolid-d3** for quantitative analysis.



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Caption: Workflow for quantitative analysis using **(R)-Linezolid-d3** as an internal standard.



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Caption: Logical flow for internal standard-based quantification of Linezolid.

Conclusion

(R)-Linezolid-d3 is a critical tool for the accurate and reliable quantification of Linezolid in various research applications. The commercial availability from multiple suppliers provides researchers with options to suit their specific needs regarding purity, quantity, and cost. The experimental protocol outlined in this guide, based on established methodologies, offers a robust starting point for developing and validating in-house assays. By employing **(R)-Linezolid-d3** as an internal standard, researchers can significantly enhance the quality and reproducibility of their quantitative data.

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References

- 1. Variability of linezolid concentrations after standard dosing in critically ill patients: a prospective observational study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Purchase [D3]-Linezolid [nucleosyn.com]
- 3. cda-amc.ca [cda-amc.ca]
- 4. Development of a sensitive LC-MS/MS method for quantification of linezolid and its primary metabolites in human serum - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Quantification of linezolid in serum by LC-MS/MS using semi-automated sample preparation and isotope dilution internal standardization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Development of a sensitive LC-MS/MS method for quantification of linezolid and its primary metabolites in human serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for (R)-Linezolid-d3 in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196450#commercial-suppliers-of-r-linezolid-d3-for-research]

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